

An In-depth Technical Guide to the Chemical Structure and Stereochemistry of Isocolumbin

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Compound of Interest

Compound Name: *Isocolumbin*

Cat. No.: *B15589706*

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Introduction

Isocolumbin, a clerodane diterpenoid, is a natural product of significant interest within the scientific community.^[1] Isolated from plant species such as *Jateorhiza palmata* (Calumba root), it belongs to a class of compounds known for their diverse biological activities. This technical guide provides a comprehensive overview of the chemical structure and stereochemistry of **isocolumbin**, supported by quantitative data, detailed experimental protocols, and visualizations of relevant biological pathways.

Chemical Structure and Properties

Isocolumbin is a tetracyclic diterpene lactone characterized by a furan ring, two lactone rings, and multiple chiral centers. Its complex architecture has been elucidated through extensive spectroscopic and crystallographic studies.

Table 1: Chemical and Physical Properties of **Isocolumbin**

Property	Value	Reference
IUPAC Name	(1R,2S,3S,5S,8S,11R,12R)-5-(furan-3-yl)-12-hydroxy-3,11-dimethyl-6,14-dioxatetracyclo[10.2.2.0 ^{2,11} .0 ^{3,8}]hexadec-15-ene-7,13-dione	[1]
Molecular Formula	C ₂₀ H ₂₂ O ₆	[1]
Molecular Weight	358.39 g/mol	
CAS Number	471-54-5	
Appearance	Powder	
Melting Point	182 °C	

Stereochemistry and Absolute Configuration

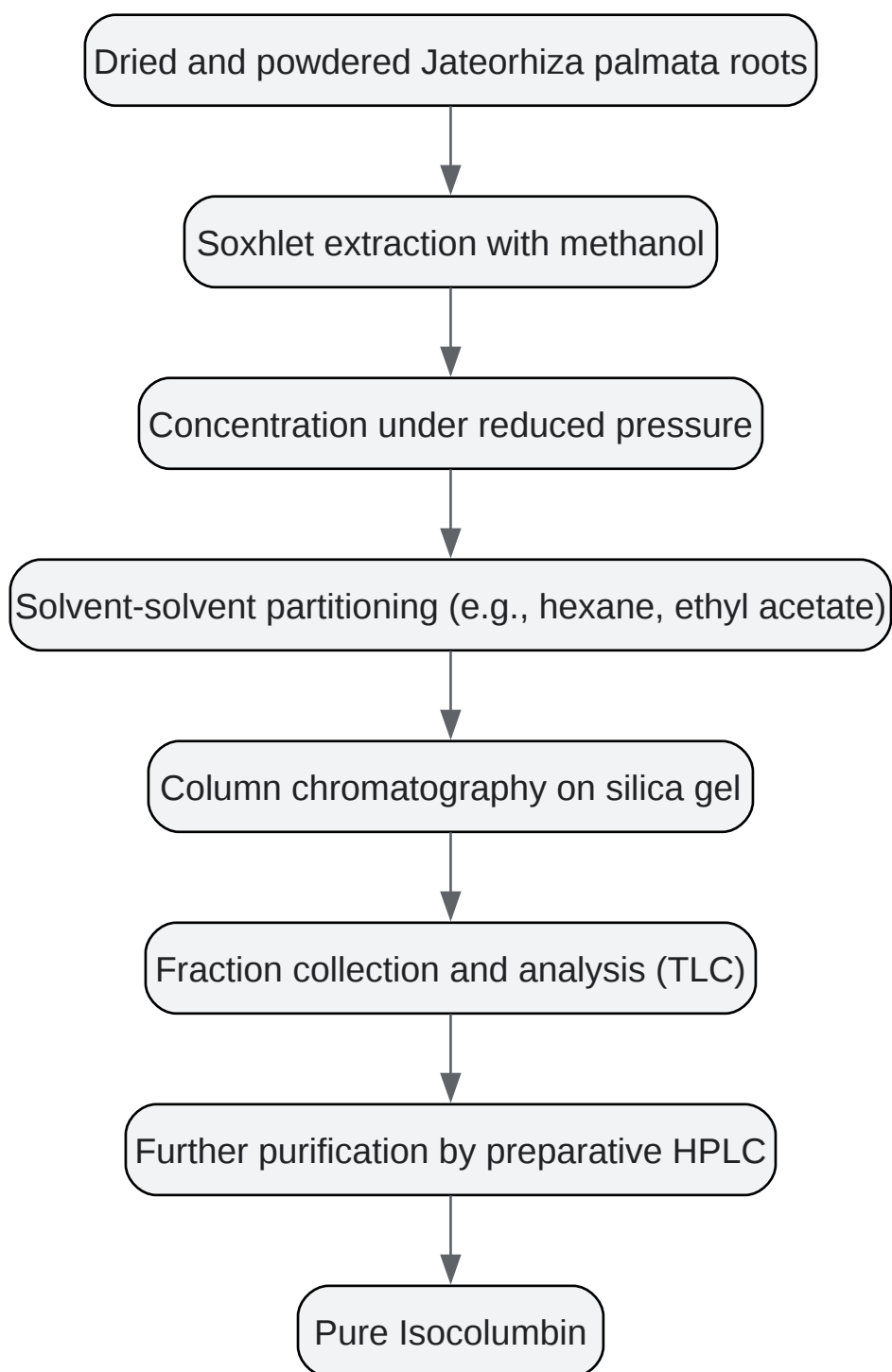
The stereochemistry of **isocolumbin** is a critical aspect of its chemical identity and biological function. The molecule possesses seven stereocenters, leading to a specific three-dimensional arrangement of its atoms. The absolute configuration of **isocolumbin** has been unequivocally determined through X-ray crystallographic analysis of a derivative.[1]

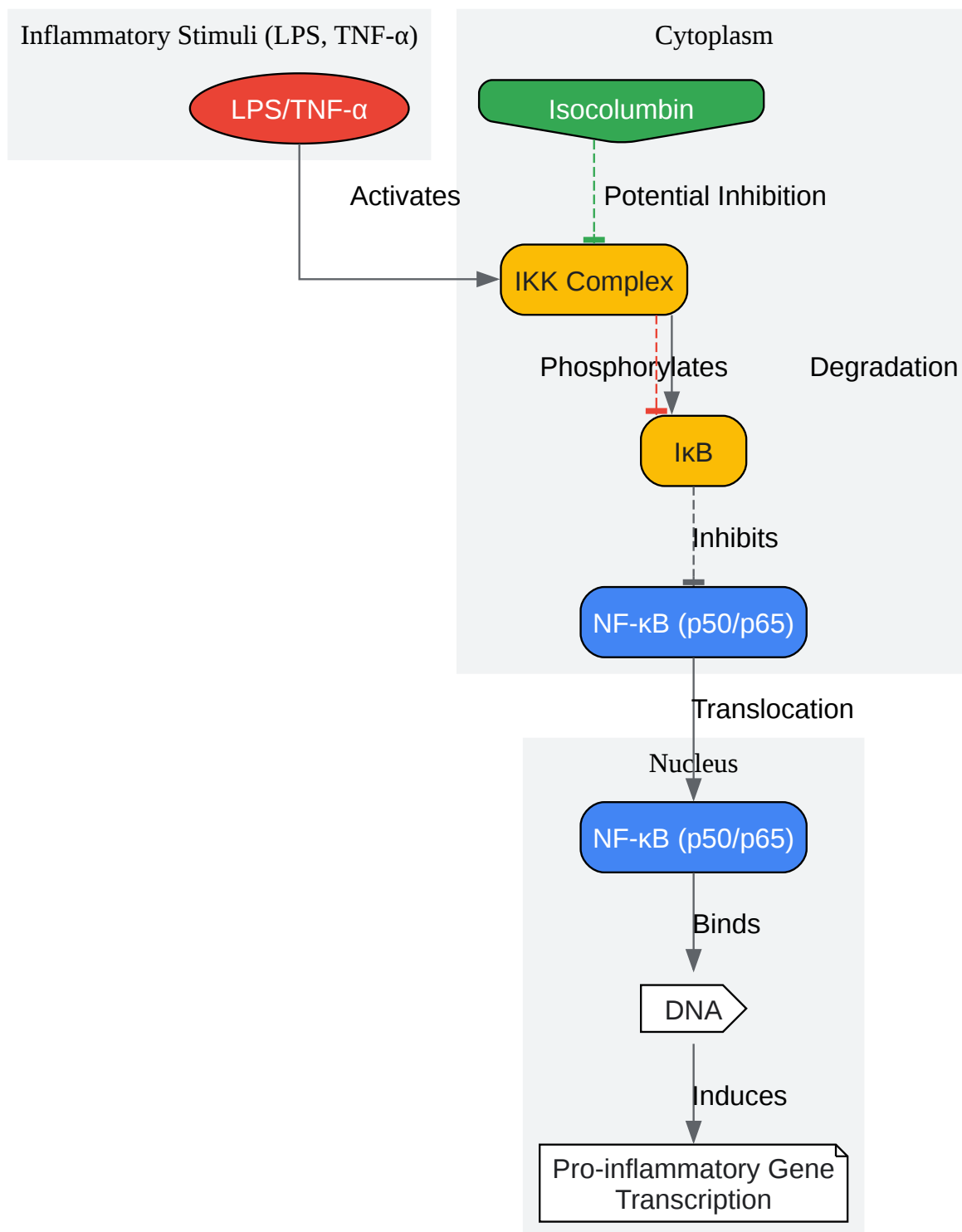
The established stereochemical descriptors for the chiral centers in **isocolumbin** are as follows: 1R, 2S, 3S, 5S, 8S, 11R, and 12R.[1] This precise spatial arrangement is crucial for its interaction with biological targets.

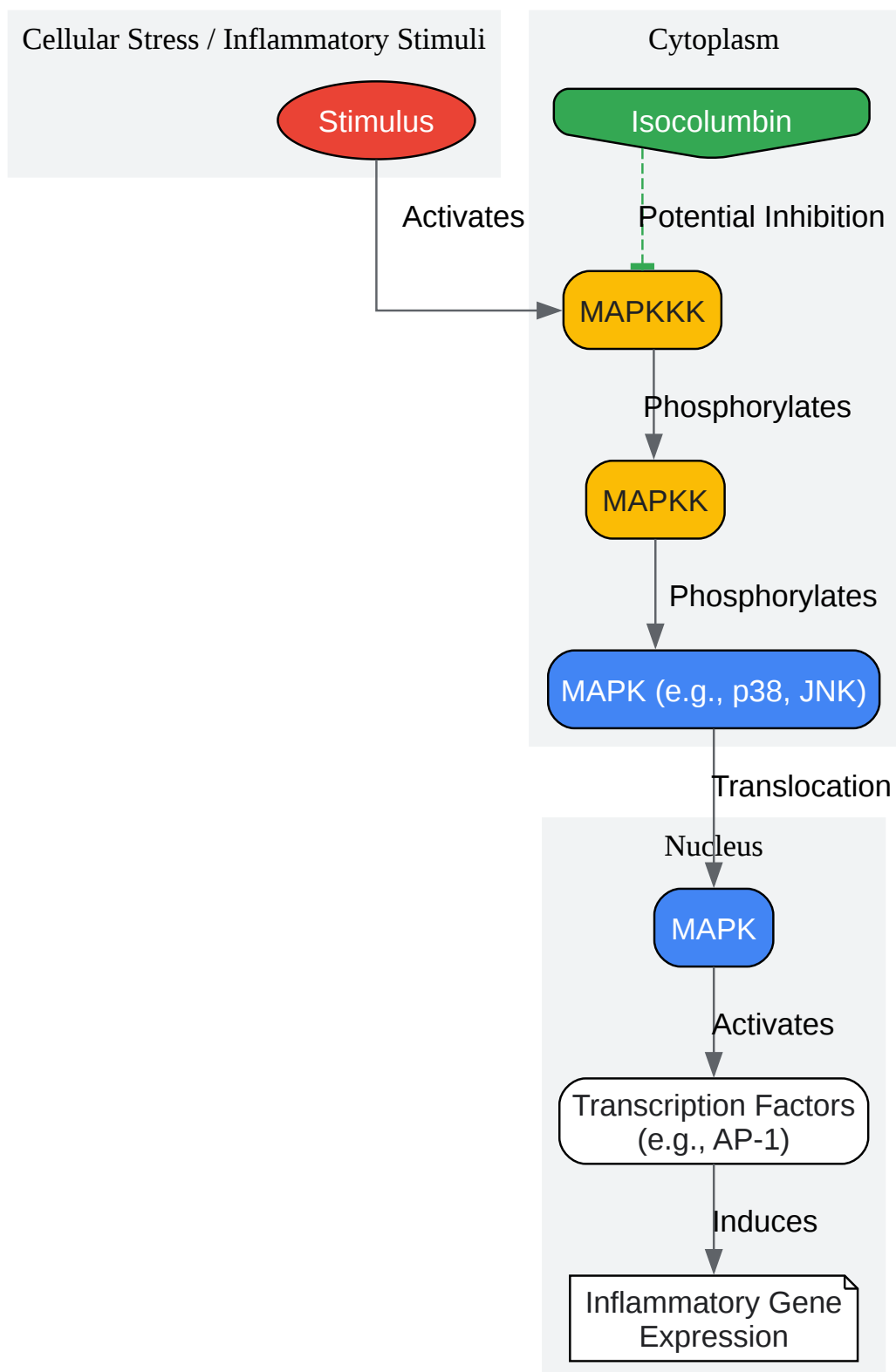
Experimental Protocols

Isolation and Purification of Furanoditerpenoids from *Jateorhiza palmata*

The following protocol describes a general method for the isolation of furanoditerpenoids, including **isocolumbin**, from the roots of *Jateorhiza palmata*.







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References

- 1. Isocolumbin | C₂₀H₂₂O₆ | CID 12303799 - PubChem [pubchem.ncbi.nlm.nih.gov]
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